

Application Notes and Protocols for Propoxycarbazone Sodium HPLC Method Development

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Compound of Interest

Compound Name: *Propoxycarbazone sodium*

Cat. No.: *B136408*

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This document provides a comprehensive guide for the development and validation of a High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Propoxycarbazone sodium**.

Introduction

Propoxycarbazone sodium is a post-emergence herbicide used to control grass weeds in various crops.^{[1][2]} Accurate and reliable analytical methods are crucial for its quantification in technical materials, formulated products, and for residue analysis. This application note details a robust HPLC method for the determination of **Propoxycarbazone sodium**, along with a comprehensive validation protocol to ensure the method's suitability for its intended purpose.

Chemical Properties of Propoxycarbazone Sodium

A thorough understanding of the analyte's chemical properties is fundamental to developing a successful HPLC method.

Property	Value	Reference
Molecular Formula	C15H17N4NaO7S	[3][4][5]
Molar Mass	420.37 g/mol	[3][4][5]
Melting Point	230-240 °C (decomposes)	[1][3][4]
Water Solubility (at 20 °C)	42 g/L (pH 7-9)	[3][4]
logP (20 °C)	-1.55 (pH 7)	[1][4]

HPLC Method Development

The following HPLC method is proposed for the analysis of **Propoxycarbazone sodium**. Optimization may be required based on the specific instrumentation and sample matrix.

Chromatographic Conditions

Parameter	Recommended Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile:Water (with 0.1% Formic Acid), Gradient elution
Gradient Program	0-15 min: 30-70% Acetonitrile; 15-20 min: 70% Acetonitrile; 20-22 min: 70-30% Acetonitrile; 22-25 min: 30% Acetonitrile
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	240 nm
Injection Volume	10 µL

Reagents and Standards

- **Propoxycarbazone sodium** analytical standard (purity > 99%)
- Acetonitrile (HPLC grade)
- Water (HPLC grade or Milli-Q)
- Formic Acid (analytical grade)

Standard Solution Preparation

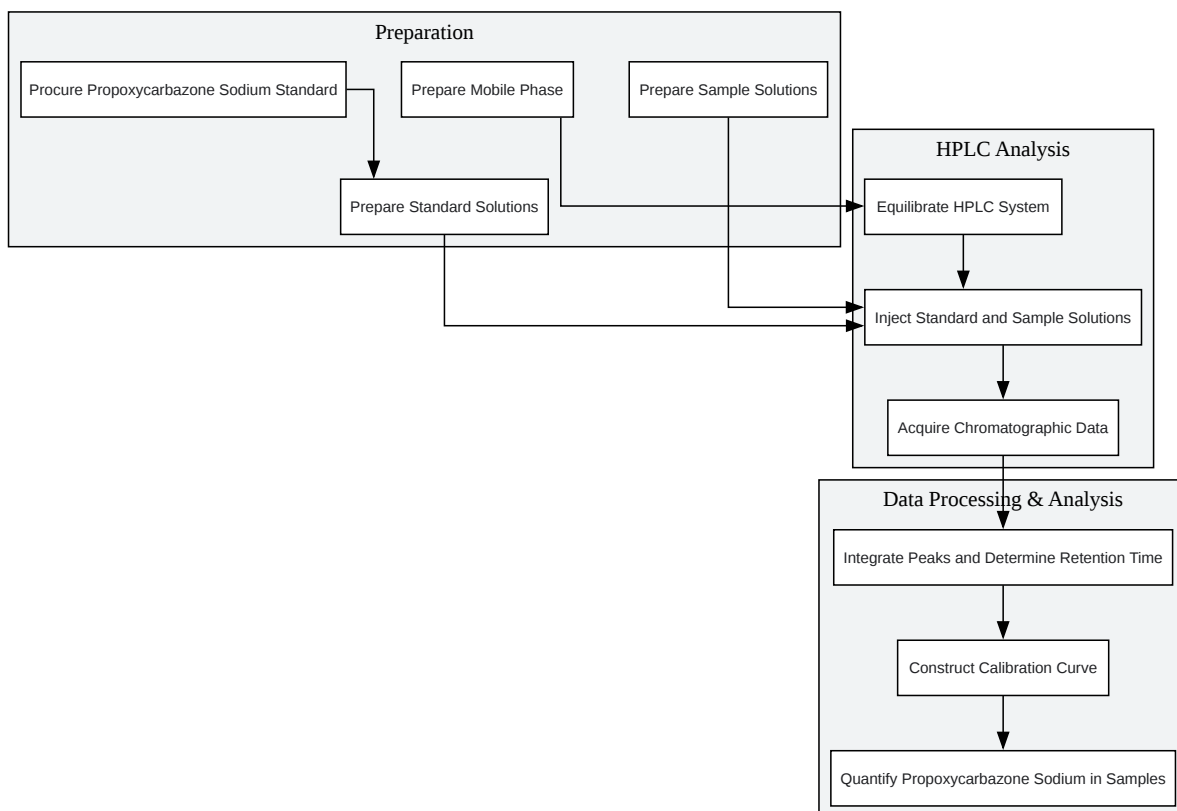
- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 10 mg of **Propoxycarbazone sodium** standard into a 10 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase initial composition (30% Acetonitrile in water).
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation

The sample preparation will vary depending on the matrix. For technical grade material or formulations, a simple dissolution and dilution in the mobile phase may be sufficient. For residue analysis in complex matrices like soil or plant material, a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method followed by cleanup is recommended.

[6]

Experimental Workflow



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Caption: Experimental workflow for HPLC analysis of **Propoxycarbazone sodium**.

HPLC Method Validation Protocol

The developed HPLC method must be validated to ensure its performance is suitable for the intended application. The validation should be performed according to established guidelines.

Validation Parameters

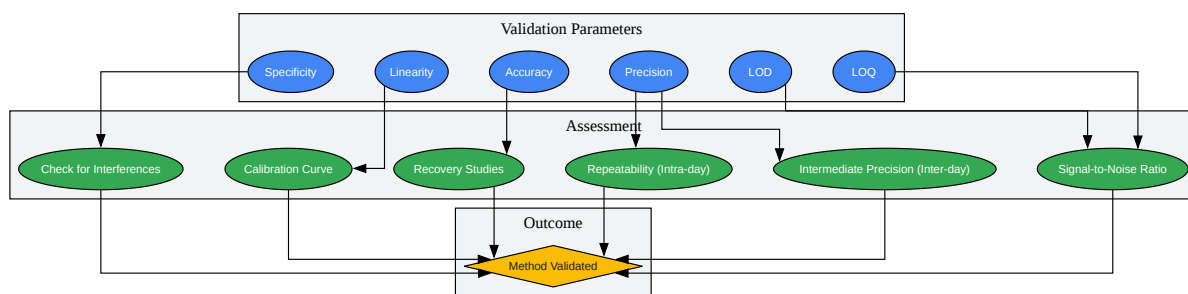
The following parameters should be evaluated:

- **Specificity:** The ability of the method to unequivocally assess the analyte in the presence of components that may be expected to be present.
- **Linearity:** The ability of the method to elicit test results that are directly proportional to the concentration of the analyte.^[7]
- **Accuracy:** The closeness of test results obtained by the method to the true value.
- **Precision:** The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantification (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.

Acceptance Criteria

Parameter	Acceptance Criteria
Specificity	No interfering peaks at the retention time of Propoxycarbazone sodium.
Linearity (Correlation Coefficient, r^2)	≥ 0.99
Accuracy (% Recovery)	98.0% - 102.0%
Precision (Relative Standard Deviation, %RSD)	Repeatability: $\leq 2.0\%$; Intermediate Precision: $\leq 2.0\%$
LOD	Signal-to-Noise Ratio (S/N) ≥ 3
LOQ	Signal-to-Noise Ratio (S/N) ≥ 10

Method Validation Logic



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Caption: Logical relationship of HPLC method validation parameters.

Data Presentation

All quantitative data from the method validation should be summarized in clear and concise tables for easy interpretation and comparison.

Table 1: Linearity Data

Concentration (µg/mL)	Peak Area (mAU*s)
1	[Insert Data]
5	[Insert Data]
10	[Insert Data]
25	[Insert Data]
50	[Insert Data]
100	[Insert Data]
Correlation Coefficient (r ²)	[Insert Value]

Table 2: Accuracy (Recovery) Data

Spiked Level	Amount Added (µg/mL)	Amount Found (µg/mL)	% Recovery
Low	[Insert Data]	[Insert Data]	[Insert Data]
Medium	[Insert Data]	[Insert Data]	[Insert Data]
High	[Insert Data]	[Insert Data]	[Insert Data]
Average % Recovery	[Insert Value]		

Table 3: Precision Data

Sample	Repeatability (%RSD, n=6)	Intermediate Precision (%RSD, n=6 over 3 days)
[Insert Sample Conc.]	[Insert Data]	[Insert Data]

Table 4: LOD and LOQ

Parameter	Concentration (µg/mL)
LOD	[Insert Value]
LOQ	[Insert Value]

Conclusion

The described HPLC method and validation protocol provide a comprehensive framework for the reliable quantification of **Propoxycarbazone sodium**. Adherence to these guidelines will ensure the generation of accurate and precise analytical data suitable for quality control, stability studies, and regulatory submissions.

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